

Technical Guide: Chemical Properties & Bioanalytical Applications of 5-Hydroxyomeprazole-13C d2 Sodium Salt

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Compound of Interest

Compound Name: 5-Hydroxyomeprazole-13C,d2
(sodium)

Cat. No.: B12368087

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Executive Summary

5-Hydroxyomeprazole-13C d2 sodium salt is a highly specialized stable isotope-labeled internal standard (SIL-IS) utilized in the quantitative bioanalysis of Omeprazole metabolites. As the primary metabolite of Omeprazole formed via CYP2C19, 5-Hydroxyomeprazole serves as the critical biomarker for phenotyping CYP2C19 metabolizer status (Poor vs. Rapid Metabolizers).

This guide addresses the physicochemical instability of benzimidazole derivatives, the necessity of the sodium salt form for solubility and stability, and the precise LC-MS/MS workflows required to prevent acid-catalyzed degradation during analysis.

Molecular Identity & Physicochemical Profile[1][2][3][4][5]

The sodium salt form of 5-Hydroxyomeprazole is engineered to counteract the inherent acid-lability of the benzimidazole pharmacophore. In its free acid/base form, Omeprazole and its

metabolites rapidly undergo acid-catalyzed rearrangement (Smiles rearrangement) to form degradation products. The sodium salt ensures the molecule remains in a stable, anionic state.

Chemical Specifications

Property	Specification
Compound Name	5-Hydroxyomeprazole-13C d2 Sodium Salt
Parent Analyte	5-Hydroxyomeprazole (CAS: 92340-57-3)
Isotopic Labeling	C (Carbon-13) x1, (Deuterium) x2
Mass Shift	+3 Da relative to unlabeled sodium salt
Chemical Formula	
Molecular Weight	~386.41 g/mol (Salt form)
Solubility	Soluble in Methanol, Water (pH > 8.0); Slightly soluble in DMSO
pKa	~4.0 (Pyridinium N), ~8.8 (Benzimidazole NH - deprotonated in salt)
Appearance	Off-white to pale yellow hygroscopic solid

The "Sodium" Advantage

The "Sodium Salt" designation is not merely for solubility; it is a stability control mechanism.

- Mechanism: The sodium cation () displaces the proton on the benzimidazole nitrogen. This prevents the protonation of the pyridine nitrogen, which is the triggering step for the acid-catalyzed rearrangement that destroys the molecule.
- Handling Implication: Aqueous solutions must be maintained at pH > 9.0. Dissolving this standard in neutral or acidic water (pH < 7) will accelerate degradation.

DMPK Context: The CYP2C19 Probe

In Drug Metabolism and Pharmacokinetics (DMPK), this molecule is not just a standard; it is a probe for genetic polymorphism. Omeprazole is a "racemic switch" drug, and its clearance is heavily dependent on CYP2C19.

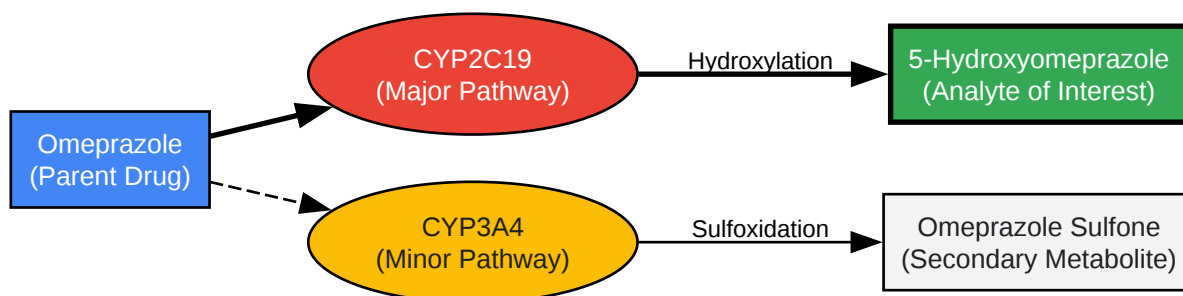
Metabolic Pathway & Phenotyping

The ratio of Omeprazole to 5-Hydroxyomeprazole in plasma is the gold standard for determining a patient's CYP2C19 phenotype.

- Extensive Metabolizers (EM): High levels of 5-Hydroxyomeprazole.
- Poor Metabolizers (PM): Low levels of 5-Hydroxyomeprazole; high Omeprazole Sulfone (via CYP3A4).

Pathway Visualization

The following diagram illustrates the divergent metabolic pathways and the specific role of the 5-OH metabolite.



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Figure 1: Metabolic fate of Omeprazole.[1][2][3][4] The 5-Hydroxy metabolite is the specific marker for CYP2C19 activity.

Bioanalytical Application (LC-MS/MS)

The primary application of 5-Hydroxyomeprazole-13C d2 sodium salt is as an Internal Standard (IS) in LC-MS/MS assays.

Why C ? (The Isotope Effect)

Using a "Deuterium-only" standard (e.g.,

) can sometimes lead to retention time shifts due to the deuterium isotope effect, potentially causing the IS to separate from the analyte during chromatography.

- Co-elution: The inclusion of

C minimizes retention time shifts, ensuring the IS co-elutes exactly with the analyte.

- Matrix Correction: Exact co-elution means the IS experiences the exact same ion suppression/enhancement from the plasma matrix as the analyte, providing accurate normalization.

Validated Extraction Protocol

Critical Warning: Avoid acidic precipitation (e.g., TCA, Perchloric acid). Use basic Liquid-Liquid Extraction (LLE).

Step-by-Step Methodology:

- Stock Preparation:
 - Dissolve 1 mg of 5-Hydroxyomeprazole-13C d2 Sodium Salt in Methanol + 0.1% NaOH.
 - Reasoning: The NaOH ensures the salt does not revert to the acid-labile free base.
- Sample Pre-treatment:
 - Aliquot
Human Plasma.[\[2\]](#)
 - Add
IS Working Solution.
 - Buffer Addition: Add

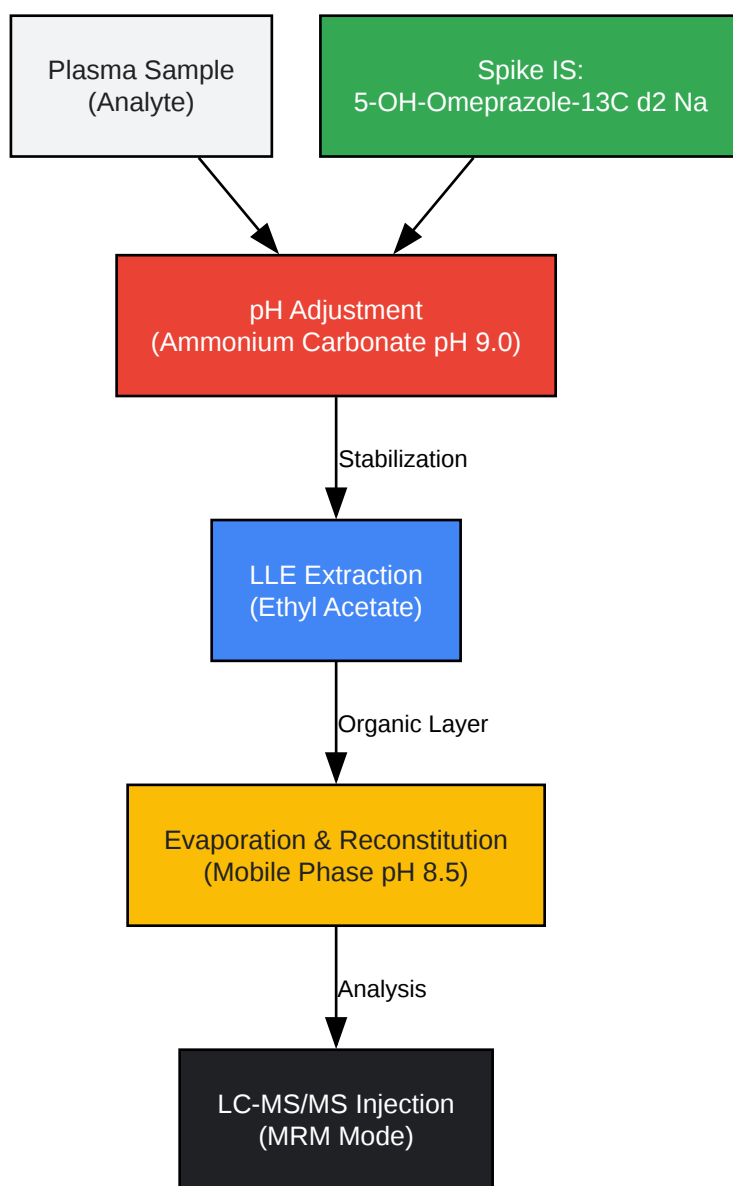
Ammonium Carbonate (pH 9.0).

- Reasoning: Buffering to pH 9.0 stabilizes the analyte before extraction.
- Liquid-Liquid Extraction (LLE):
 - Add

Ethyl Acetate or MTBE (Methyl tert-butyl ether).
 - Vortex (5 min) and Centrifuge (4000g, 5 min).
- Reconstitution:
 - Evaporate supernatant under Nitrogen at

.
 - Reconstitute in Mobile Phase (Water/Acetonitrile 80:20 + 10mM Ammonium Acetate).

LC-MS/MS Workflow Diagram



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Figure 2: Optimized extraction workflow emphasizing pH control to prevent analyte degradation.

Stability & Handling Protocols

The sodium salt is hygroscopic and sensitive to light and moisture.

Parameter	Recommendation	Mechanism of Failure
Storage (Solid)	-20°C, Desiccated, Dark	Moisture converts salt to free acid; Light causes photodegradation.
Storage (Solution)	-80°C in Methanol/NaOH	Neutral methanol can become slightly acidic over time due to absorption.
Benchtop Stability	< 4 Hours at Room Temp	Rapid oxidation to the sulfone or degradation if pH drops.
Container	Amber Glass (Silanized)	Prevents adsorption to glass surfaces and UV damage.

Synthesis & Isotopic Purity

The synthesis of the ^{13}C d_2 sodium salt typically follows a route designed to introduce the label at a metabolically stable position, often the O-methyl group on the benzimidazole ring or the pyridine methyl.

- **Precursor Selection:** A deuterated/ ^{13}C -labeled methoxy reagent is reacted with the benzimidazole precursor.
- **Oxidation:** The sulfide intermediate is oxidized to the sulfoxide (Omeprazole core).
- **Salt Formation:** The final step involves treatment with Sodium Methoxide (NaOMe) or Sodium Hydroxide (NaOH) and crystallization. This step is crucial; incomplete salt formation leads to poor shelf-life.

Isotopic Purity Requirements:

- **Chemical Purity:** >98%
- **Isotopic Enrichment:** >99% atom % excess.

- Interference Check: The contribution of the IS to the unlabeled analyte channel (M+0) must be <0.5% to ensure accurate quantification at the Lower Limit of Quantification (LLOQ).

References

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